

Physical and chemical properties of mannitol hexanitrate

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Compound of Interest

Compound Name: Mannitol hexanitrate

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An In-depth Technical Guide on the Physical and Chemical Properties of **Mannitol Hexanitrate**

Introduction

Mannitol hexanitrate (MHN), also known by synonyms such as nitromannite and nitromannitol, is a nitrate ester of the sugar alcohol mannitol.[1][2][3] With the chemical formula $C_6H_8N_6O_{18}$, it is a compound of significant interest in both pharmacology and the field of energetic materials.[4][5] Historically synthesized in 1847 by Ascanio Sobrero, MHN has been utilized as a vasodilator for treating conditions like angina pectoris and hypertension, and as a powerful secondary explosive in applications such as detonators and blasting caps.[1][3][6] Its dual utility stems from its physiological activity as a nitric oxide donor and its chemical properties as a high-energy material.[3]

This guide provides a comprehensive technical overview of the physical, chemical, and energetic properties of **mannitol hexanitrate**, intended for researchers, scientists, and professionals in drug development and materials science.

Physical and Chemical Properties

Mannitol hexanitrate is a crystalline solid at standard conditions.[1] Its fundamental properties are summarized in the tables below. The compound is known to exhibit polymorphism, meaning it can exist in different crystalline forms, which can influence its physical properties.[6] [7] Studies have identified a solid-solid phase transition at approximately 105°C.[6]

Physical Properties

The key physical characteristics of **mannitol hexanitate** are presented in Table 1. It is typically a colorless, powdery solid.^{[1][8]} It is practically insoluble in water but shows solubility in organic solvents like acetone, ether, and alcohol, a property that is crucial for its purification via recrystallization.^{[1][9][10]}

Property	Value	Citations
Appearance	Colorless crystals or powdery solid	^{[1][4][8]}
Molecular Formula	C ₆ H ₈ N ₆ O ₁₈	^{[1][4][5]}
Molar Mass	452.16 g/mol	^{[1][4][8][11]}
Density	1.73 g/cm ³	^{[1][2][9]}
Melting Point	107 - 112 °C	^{[1][4][8][9][12]}
Solubility	Insoluble in water; Soluble in alcohol, acetone, ether	^{[1][2][9][10]}
Polymorphism	Exhibits at least two polymorphs with a transition at 105°C	^[6]

Chemical and Thermochemical Properties

Mannitol hexanitate's chemical identity and stability are critical to its handling and application. While more stable than nitroglycerin at ambient temperatures, its stability decreases significantly at elevated temperatures (>75 °C).^{[1][13]} The presence of residual acids from synthesis can catalyze its decomposition.^[6] Upon decomposition, it releases toxic nitrogen oxide fumes.^[8]

Property	Value	Citations
IUPAC Name	[(2R,3R,4R,5R)-1,2,4,5,6-pentanitrooxyhexan-3-yl] nitrate	[8][9]
Synonyms	Nitromannite, MHN, Nitromannitol, Nitranitol, Mannitrin	[1][2][3]
Stability	Decomposes at temperatures > 75 °C; More stable than nitroglycerin	[1][2][13]
Standard Enthalpy of Formation (Solid)	-708.80 kJ/mol	[11]
Standard Enthalpy of Combustion (Solid)	-2807.00 to -2936.00 kJ/mol	[11]

Explosive Properties

As an energetic material, MHN is classified as a powerful secondary explosive.[1][2] Its high detonation velocity and sensitivity to stimuli such as impact, friction, and heat make it suitable for use in detonators.[4][9] It is noted to be more sensitive than PETN and has a positive oxygen balance, meaning it contains more than enough oxygen to fully oxidize its carbon and hydrogen atoms upon detonation.[2][9]

Property	Value	Citations
Classification	Secondary Explosive, Class B	[1][2]
Detonation Velocity	8260 m/s	[2][4][9]
Oxygen Balance	+7.1%	[2]
Impact Sensitivity	High; 4 cm drop height for 2 kg weight	[4][13]
Friction Sensitivity	High; Comparable to PETN	[1][4][9]
Thermal Sensitivity	High, especially at temperatures > 75 °C	[1][2][3]

Experimental Protocols

The synthesis and purification of **mannitol hexanitrate** require stringent control over experimental conditions to ensure safety and product purity. The most common impurity is mannitol pentanitrate, resulting from incomplete nitration.[7][9]

Synthesis via Mixed Acid Nitration

The most established method for synthesizing MHN is through the nitration of D-mannitol using a mixture of concentrated nitric and sulfuric acids.[7][9]

Methodology:

- **Preparation of Nitrating Mixture:** A mixture of concentrated nitric acid (HNO_3) and sulfuric acid (H_2SO_4) is prepared. The sulfuric acid acts as a dehydrating agent, promoting the formation of the nitronium ion (NO_2^+), the active nitrating species.[9]
- **Cooling:** The nitrating mixture is chilled to a low temperature, typically between 0 °C and 10 °C, using an ice bath. This is critical as the nitration of mannitol is a highly exothermic reaction.[6][9]
- **Addition of Mannitol:** Finely powdered D-mannitol is added slowly and in small portions to the stirred, chilled nitrating mixture.[6][10] Precise temperature control must be maintained

throughout the addition to prevent runaway reactions and the formation of byproducts.[9]

- Reaction: The mixture is stirred for a period (e.g., one hour) while maintaining the low temperature to ensure complete nitration of all six hydroxyl groups on the mannitol molecule. [10]
- Precipitation: The reaction slurry is then poured onto a large volume of crushed ice or ice-water.[6] This quenches the reaction and causes the water-insoluble **mannitol hexanitrate** to precipitate out of the solution.
- Isolation: The crude solid product is collected by vacuum filtration.[6]

Purification Protocol

Purification is essential to remove residual acids and incompletely nitrated byproducts, which can compromise the stability of the final product.[7]

Methodology:

- Initial Washing: The filtered crude product is first washed thoroughly with cold water to remove the bulk of the residual acids.[7][10]
- Neutralization: A subsequent wash is performed using a dilute basic solution, such as sodium bicarbonate or sodium carbonate, to neutralize any remaining traces of acid.[7][10] This step is followed by another wash with cold water to remove any remaining salts.[7]
- Recrystallization: The primary method for purification is recrystallization, commonly from ethanol.[7][9][10]
 - The washed, crude MHN is dissolved in a minimum amount of hot ethanol.
 - The hot solution is filtered, if necessary, to remove any insoluble impurities.
 - The solution is then allowed to cool slowly. As the solubility of MHN in ethanol decreases with temperature, purified crystals form, leaving more soluble impurities in the mother liquor.[7]

- The purified crystals are collected by filtration, washed with a small amount of cold ethanol, and dried carefully.

Analytical Characterization

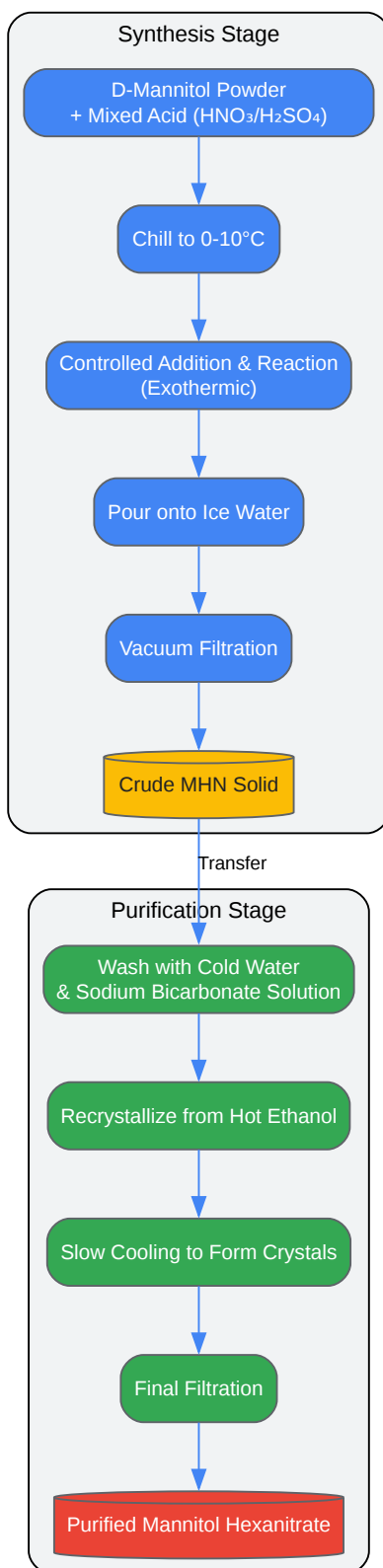
Several analytical techniques are employed to confirm the purity, structure, and thermal properties of the synthesized **mannitol hexanitrate**.

- Purity Analysis: High-Performance Liquid Chromatography (HPLC) is a key technique used to assess the purity of the final product and quantify any remaining impurities, such as mannitol pentanitrate.[\[7\]](#)[\[9\]](#)
- Structural Analysis: X-ray Diffraction (XRD) and Raman Spectroscopy are used to investigate the crystalline structure and identify different polymorphs of MHN. These techniques can also differentiate MHN from its stereoisomer, sorbitol hexanitrate.[\[6\]](#)[\[9\]](#)
- Thermal Analysis:
 - Differential Scanning Calorimetry (DSC): Used to determine the melting point and to study solid-state phase transitions.[\[6\]](#)[\[12\]](#)
 - Thermogravimetric Analysis (TGA) / Differential Thermal Analysis (DTA): Employed to evaluate the thermal stability and decomposition profile of the compound under controlled heating.[\[14\]](#)
 - Isothermal Calorimetry: This method measures the heat flow at a constant temperature to assess long-term thermal stability and compare it with related compounds.[\[6\]](#)[\[9\]](#)

Diagrams and Workflows

Synthesis and Purification Workflow

The following diagram illustrates the logical flow of the mixed acid synthesis and subsequent purification of **mannitol hexanitrate**.

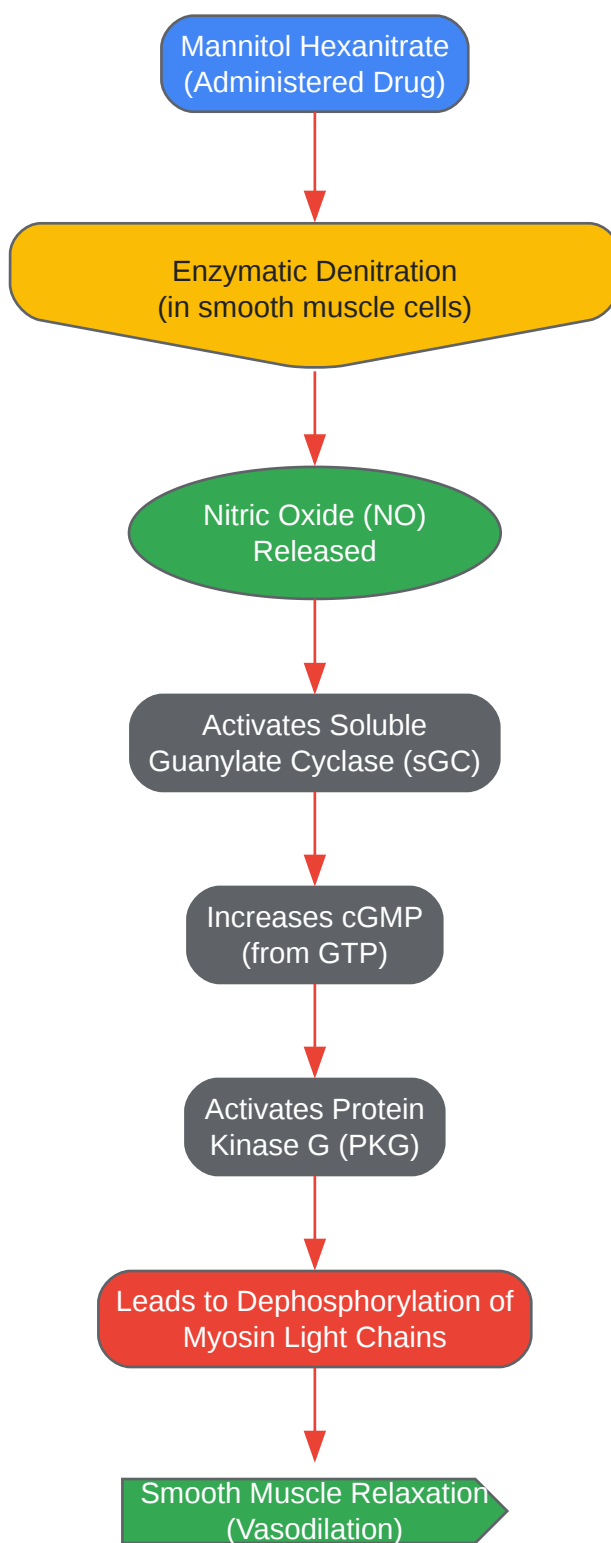


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Caption: Workflow for the synthesis and purification of **Mannitol Hexanitrate**.

Vasodilatory Mechanism of Action

In its pharmacological role, **mannitol hexanitate** functions as a prodrug that releases nitric oxide (NO), a potent vasodilator.^[3] This mechanism is shared by other organic nitrates used in medicine, such as nitroglycerin.



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Caption: Simplified signaling pathway for **Mannitol Hexanitate**-induced vasodilation.

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